

Application Notes and Protocols for Dipotassium Phosphite Foliar Spray

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Compound of Interest

Compound Name: *Dipotassium phosphite*

Cat. No.: *B083143*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipotassium phosphite (K_2HPO_3) is a salt of phosphorous acid that is widely utilized in agriculture and horticulture as a biostimulant and a fungicide.^[1] Unlike traditional phosphate fertilizers, which provide phosphorus in the +5 oxidation state for nutrition, phosphite contains phosphorus in the +3 oxidation state.^[1] While it is a poor direct source of phosphorus for plants, its primary roles are to directly inhibit certain pathogens and to stimulate the plant's innate defense mechanisms.^{[2][3]} This document provides detailed protocols for the application of **dipotassium phosphite** as a foliar spray for research and developmental purposes.

Mechanism of Action

Dipotassium phosphite exhibits a dual mode of action against plant pathogens, particularly Oomycetes like *Phytophthora* and *Pythium*.^{[2][3]}

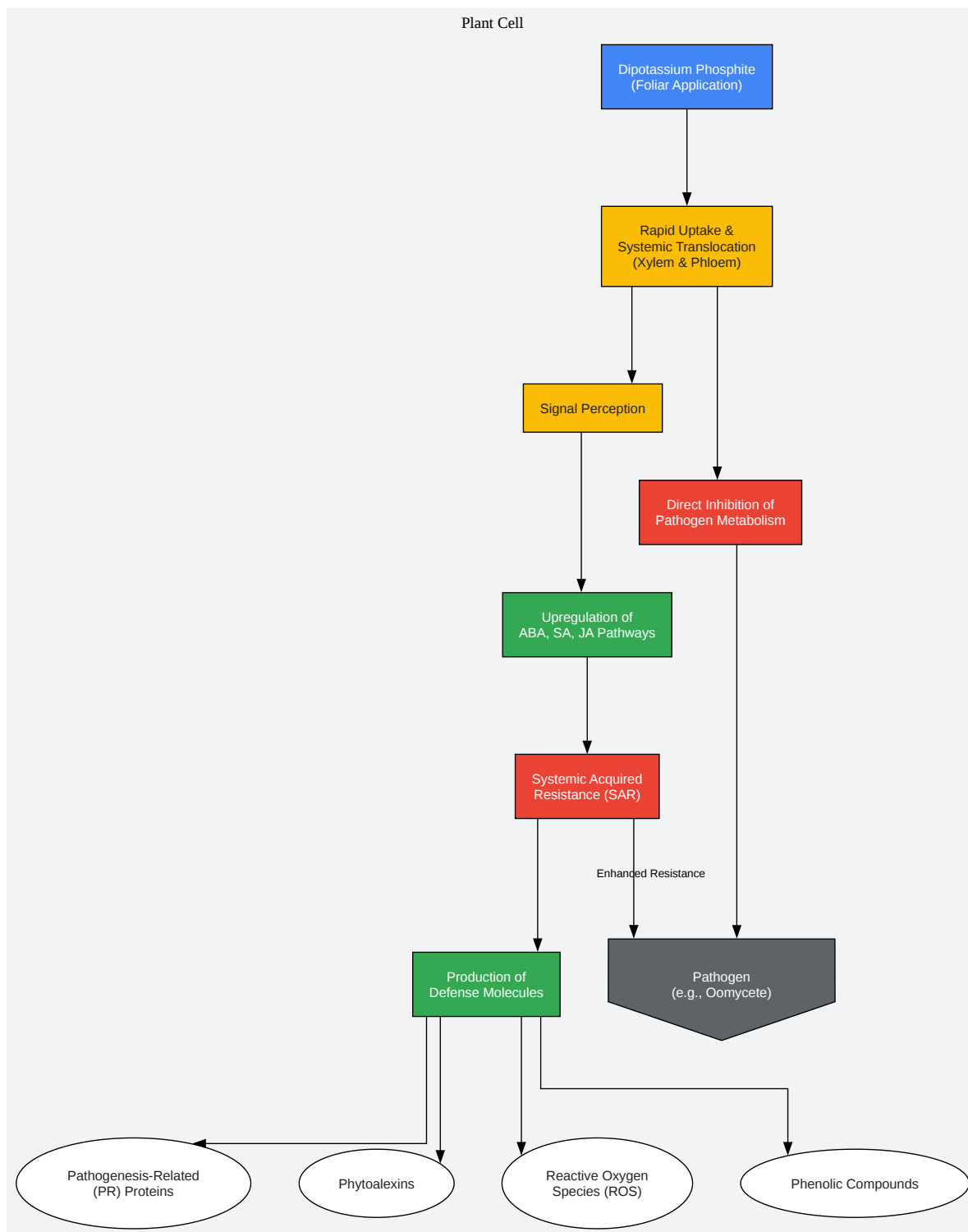
- **Direct Inhibition:** Phosphite ions can directly inhibit the metabolism of oomycete pathogens, specifically by disrupting oxidative phosphorylation. This action curtails their energy production, thereby limiting growth and reproduction.^[2]
- **Stimulation of Plant Defense Responses:** More significantly, phosphite acts as a "plant vaccine" by triggering the plant's systemic acquired resistance (SAR).^[1] This response involves the production of key defense molecules such as:

- Phytoalexins[1][3]
- Phenolic compounds[1]
- Reactive Oxygen Species (ROS)[1]
- Pathogenesis-Related (PR) proteins, including chitinases and glucanases[1]

This stimulation prepares the plant for a more rapid and effective response to subsequent pathogen attacks.[2] Phosphite is readily absorbed by leaves and roots and is translocated throughout the plant via both xylem and phloem, a property known as symplastic ambimobility. [1][4][5]

Signaling Pathways

The application of **dipotassium phosphite** initiates a cascade of signaling events within the plant, leading to an enhanced defense status. The phosphite ion (Phi) upregulates genes associated with the biosynthesis and signaling pathways of key plant hormones like abscisic acid (ABA), salicylic acid (SA), and jasmonic acid (JA).[6][7] The SA pathway is particularly crucial for the induction of SAR and the production of PR proteins.



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Dipotassium Phosphate Signaling Pathway

Application Protocols

General Recommendations

- **Application Timing:** For preventative action, apply before the onset of disease pressure. For curative action, apply at the first sign of disease. Applications are most effective during periods of active plant growth.[8]
- **Spray Coverage:** Ensure thorough coverage of all foliage to the point of runoff.[8] Use a fine spray mist for optimal absorption.[9]
- **Environmental Conditions:** Avoid spraying in high heat (above 85°F or 29°C) or when plants are under moisture stress.[9] Do not apply when foliage is likely to remain wet for prolonged periods (>4 hours) after application.[10]
- **Compatibility:** A jar test is recommended before tank-mixing with other pesticides or fertilizers to ensure compatibility.[9] When mixing with calcium or micronutrient fertilizers, adjusting the pH to 4.5-5.0 with a citric acid buffer can improve compatibility and uptake.[9]

Recommended Application Rates for Various Crops

The following table summarizes recommended foliar application rates for **dipotassium phosphite** based on various product labels. Researchers should use these as a starting point and optimize for their specific experimental conditions.

Crop Category	Application Rate (per acre)	Dilution and Timing
Vegetable Crops (Tomatoes, Peppers, Cucurbits, Leafy Vegetables)	1 to 4 pints	Dilute in 10 to 20 gallons of water. First application post-transplanting or thinning, with subsequent applications at 10 to 14-day intervals as needed. [11] [12]
Fruit and Nut Trees	1 to 2 gallons	Apply every 3 to 6 weeks, beginning at petal fall or shoot emergence and continuing through the post-harvest period.
Grapes and Berries	1 to 5 gallons	Apply every 3 to 6 weeks from bud break through post-bloom to veraison.
Potatoes, Root, Bulb, or Tuber Crops	1 to 4 pints	First application post-transplanting or thinning, with subsequent applications at 10 to 14-day intervals as required. [11] [12]
Turfgrass	2 to 5 ounces per 1,000 sq. ft.	Apply every 14 to 21 days in a minimum of 1.5 gallons of water per 1,000 sq. ft. during active growth or stress periods. [8]
Ornamentals	0.5 to 1.0 pint per 1,000 sq. ft.	Apply every 5 to 7 days, 30 days after planting and pre-bloom through flower maturity.

Note: The maximum permissible rate for foliar application is often a 2% solution by spray volume. For each 1 pint of product per acre, a minimum of 6.25 gallons of water should be used.[\[11\]](#)[\[13\]](#)

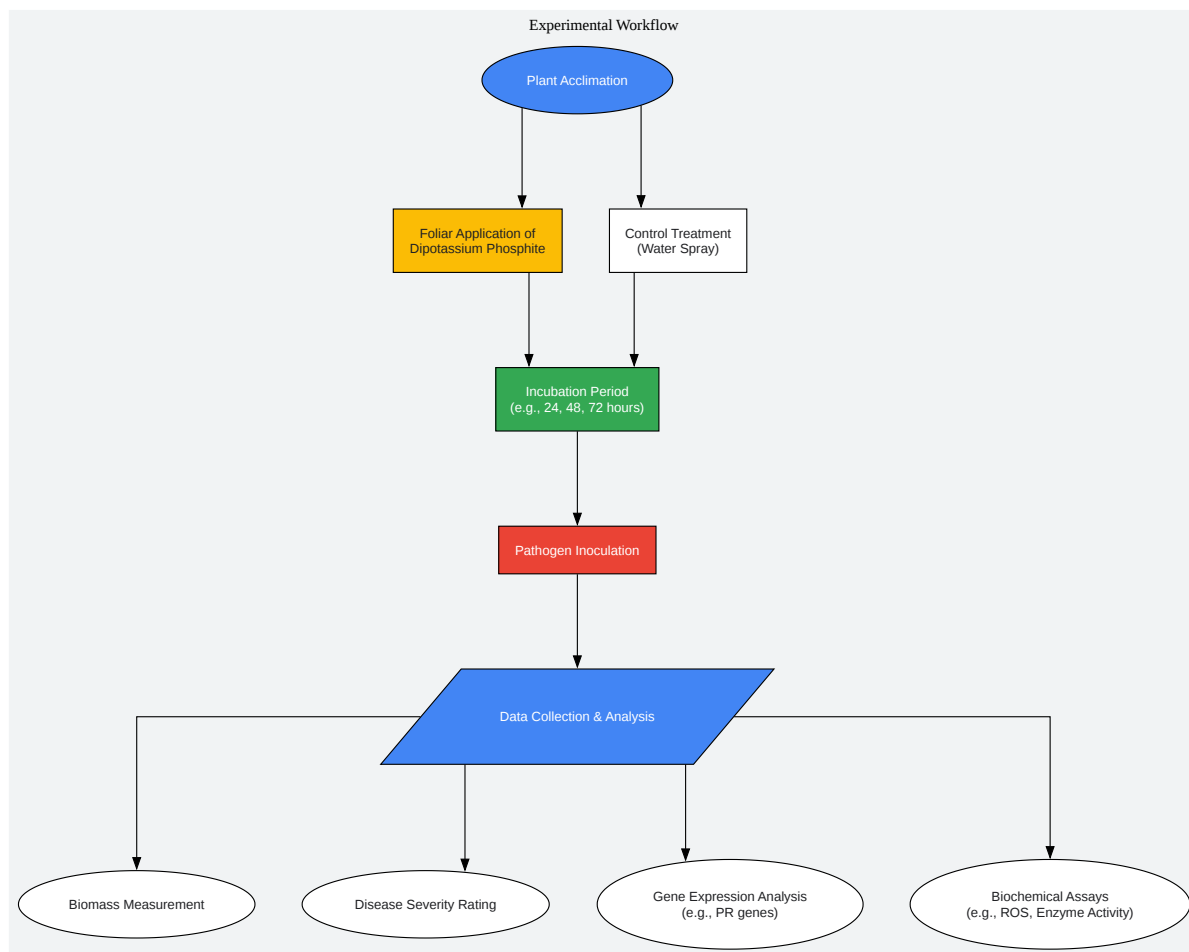
Experimental Protocol: Evaluating the Efficacy of Dipotassium Phosphite

This protocol outlines a general procedure for assessing the impact of **dipotassium phosphite** on plant health and disease resistance in a controlled research setting.

Materials

- **Dipotassium phosphite** solution of known concentration
- Healthy, uniform plant material (e.g., tomato, pepper, or Arabidopsis seedlings)
- Growth medium (e.g., hydroponic solution, sterile soil mix)
- Pathogen culture (e.g., *Phytophthora capsici*)
- Spray bottles or a calibrated research sprayer
- Controlled environment growth chamber or greenhouse
- Materials for molecular analysis (RNA extraction kits, qPCR reagents)
- Materials for biochemical assays (spectrophotometer, reagents for ROS and enzyme activity assays)

Experimental Workflow



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General Experimental Workflow

Procedure

- Plant Preparation: Grow plants to a suitable developmental stage under controlled conditions (e.g., 4-6 true leaves). Ensure uniformity across all experimental units.
- Treatment Application:
 - Prepare **dipotassium phosphite** solutions at various concentrations (e.g., 0.1%, 0.5%, 1.0% v/v). Include a control group sprayed with deionized water.
 - Apply the treatments as a foliar spray until runoff, ensuring complete coverage of all aerial parts of the plants.
- Incubation: Maintain the plants in the controlled environment for a set period (e.g., 24, 48, or 72 hours) to allow for the induction of defense responses.
- Pathogen Inoculation: Inoculate a subset of treated and control plants with a known concentration of the target pathogen.
- Data Collection and Analysis:
 - Disease Severity: At regular intervals post-inoculation, assess disease severity using a standardized rating scale.
 - Biomass: At the end of the experiment, harvest the plants and measure fresh and dry weight of shoots and roots.
 - Molecular Analysis: At various time points after treatment and inoculation, collect leaf tissue for RNA extraction. Analyze the expression of key defense-related genes (e.g., PR-1, PAL) using quantitative real-time PCR (qPCR).
 - Biochemical Assays: Collect tissue to quantify the levels of reactive oxygen species (e.g., H₂O₂), and the activity of defense-related enzymes (e.g., peroxidase, polyphenol oxidase).

Quantitative Data Summary

The following tables present a summary of quantitative data related to the application and effects of **dipotassium phosphite**.

Table 1: Foliar Application Rates of **Dipotassium Phosphite** for Various Crops

Crop	Rate per Acre	Application Frequency
Cucumbers, Melons	1 - 4 pints	Every 10-14 days
Hops	2 - 4 pints	Multiple applications based on growth stage
Kiwi Fruit	1 - 4 pints	Every 30 days
Peas	1 - 4 pints	Every 10-14 days
Potatoes, Root, Bulb, Tuber Crops	1 - 4 pints	Every 10-14 days
Strawberries	1 - 4 pints	Every 10-14 days
Sugarbeets	1 - 4 pints	Every 10-14 days
Tomatoes, Peppers, Eggplant	1 - 4 pints	Every 10-14 days

Source: Synthesized from multiple product labels.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Table 2: Experimental Parameters for **Dipotassium Phosphite** Studies

Parameter	Range/Value	Reference
Foliar Application Concentration	1-3 quarts in 100 gallons of water/acre	[10]
Application Interval	14-21 days	[8]
Time to Maximum Leaf Accumulation	Within 1 week after treatment	[5]
Effect on H ₂ O ₂ and MDA levels	Significant reduction in phosphite-treated plants under pathogen stress	[2]

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves and eye protection, when handling and applying **dipotassium phosphite**.
- Avoid inhalation of spray mist.[9]
- Store in a cool, dry, well-ventilated area, away from incompatible materials.
- Follow all safety guidelines and disposal instructions provided on the product's Safety Data Sheet (SDS).

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